

An In-depth Technical Guide to the Physical Properties of Geranyl Propionate

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Compound of Interest

Compound Name: *Geranyl propionate*

Cat. No.: *B1618796*

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This technical guide provides a comprehensive overview of the core physical properties of **geranyl propionate**, specifically its boiling point and density. The information is tailored for researchers, scientists, and professionals in drug development and related fields who require precise data and methodologies for their work with this compound.

Core Physical Properties

Geranyl propionate, a fragrant ester, possesses distinct physical characteristics that are crucial for its application in various scientific and industrial contexts. This section summarizes its key physical properties in a structured format for clarity and ease of comparison.

Data Presentation: Physical Properties of Geranyl Propionate

Physical Property	Value	Conditions
Boiling Point	252 - 254 °C	At 760 mmHg (standard atmospheric pressure) [1] [2] [3]
252 °C	At 738 mmHg [1] [4] [5] [6]	
~250 °C	Not specified	
Density	0.896 - 0.913 g/mL	At 25 °C [1] [7]
0.899 g/mL	At 25 °C [4] [5] [6]	
0.899 g/mL	Not specified [8] [9]	

Experimental Protocols

The determination of the physical properties of a compound like **geranyl propionate** requires precise and standardized experimental procedures. The following sections detail the methodologies for measuring its boiling point and density.

Boiling Point Determination

The boiling point of **geranyl propionate** is determined using a distillation method. This procedure involves heating the liquid to its boiling point and measuring the temperature at which the vapor phase is in equilibrium with the liquid phase under a specific pressure.

Methodology:

- A simple distillation apparatus is assembled, consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- A sample of **geranyl propionate** is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- The apparatus is heated, and the temperature is monitored.
- The boiling point is recorded as the temperature at which a steady stream of distillate is collected in the receiving flask, and the temperature reading on the thermometer remains constant.

- The atmospheric pressure is also recorded, as boiling point is pressure-dependent.

Density Determination

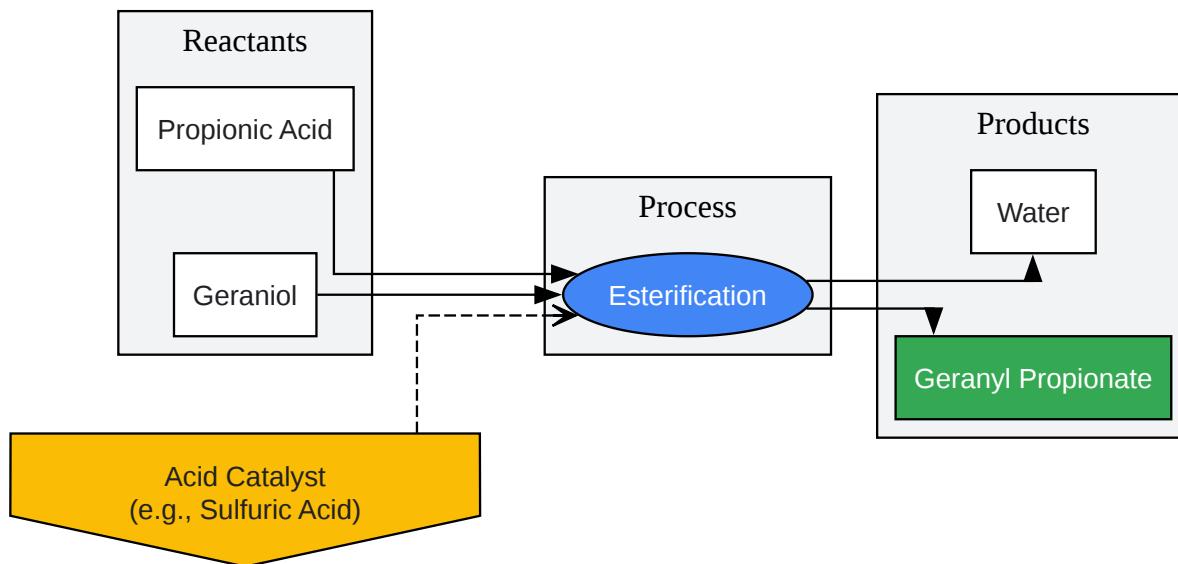
The density of **geranyl propionate**, a measure of its mass per unit volume, is typically determined using a pycnometer or a hydrometer.

Methodology using a Pycnometer:

- A clean, dry pycnometer (a flask with a specific, known volume) is weighed accurately.
- The pycnometer is filled with **geranyl propionate**, ensuring no air bubbles are trapped.
- The filled pycnometer is then weighed again.
- The mass of the **geranyl propionate** is calculated by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
- The density is then calculated by dividing the mass of the **geranyl propionate** by the known volume of the pycnometer. The measurement is conducted at a controlled temperature, typically 25 °C.

Synthesis of Geranyl Propionate

Geranyl propionate is commercially synthesized through the esterification of geraniol with propionic acid. This reaction is a fundamental process in fragrance chemistry.



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Caption: Synthesis of **Geranyl Propionate** via Esterification.

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